

# Navigating the Safety Profile of 2-Pentylpropane-1,3-diol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Pentylpropane-1,3-diol

Cat. No.: B1360202

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Disclaimer: Comprehensive safety and toxicological data for **2-Pentylpropane-1,3-diol** (CAS No. 25462-23-1) is limited in publicly available literature. This guide provides a summary of the available information and supplements it with data from structurally similar compounds, such as 1,3-propanediol and 2-methyl-1,3-propanediol, to offer a comparative safety overview. All data for analogous compounds are clearly identified. Researchers should handle **2-Pentylpropane-1,3-diol** with the appropriate caution for a novel chemical substance and conduct their own risk assessments based on the specific experimental conditions.

## Chemical and Physical Properties

A foundational aspect of safe handling is understanding the physicochemical characteristics of a substance. While detailed experimental data for **2-Pentylpropane-1,3-diol** is not extensively documented, some properties have been reported by chemical suppliers.

Property	Value	Source/Notes
CAS Number	25462-23-1	-
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub>	-
Molecular Weight	146.23 g/mol	-
Appearance	Colorless liquid	Thermo Fisher Scientific Safety Data Sheet
Purity	≥97%	Hunan Chemfish Pharmaceutical Co., Ltd.
Refractive Index	1.450 - 1.454	Thermo Fisher Scientific
Boiling Point	Not available	-
Melting Point	Not available	-
Flash Point	Not available	The Safety Data Sheet for the similar compound 1,3- propanediol reports a flash point of 152 °C (closed cup).
Vapor Pressure	Not available	-
Solubility	Soluble in water.	Guidechem

## Toxicological Data

Direct toxicological studies on **2-Pentylpropane-1,3-diol** are not readily available. The Safety Data Sheet from Thermo Fisher Scientific suggests that the product contains no substances which at their given concentration are considered to be hazardous to health. However, for a comprehensive understanding, data from analogous compounds is presented below.

### Acute Toxicity (Analog Data)

Compound	Route	Species	Value (LD50)
1,3-Propanediol	Oral	Rat	15,000 mg/kg
2-Methyl-1,3-propanediol	Oral	Rat	> 5,000 mg/kg
2-Methyl-1,3-propanediol	Dermal	Rabbit	> 10,000 mg/kg

## Skin and Eye Irritation (Analog Data)

Compound	Test	Species	Result
1,3-Propanediol	Skin Irritation	Rabbit	Non-irritating
1,3-Propanediol	Eye Irritation	Rabbit	Minimally irritating
2-Methyl-1,3-propanediol	Skin Irritation	Rabbit	Non-irritating
2-Methyl-1,3-propanediol	Eye Irritation	Rabbit	Minimally irritating

## Sensitization (Analog Data)

Compound	Test	Species	Result
1,3-Propanediol	Skin Sensitization	Guinea Pig	Not a sensitizer
2-Methyl-1,3-propanediol	Skin Sensitization	Guinea Pig	Not a sensitizer

## Ecotoxicological Information

The environmental impact of **2-Pentylpropane-1,3-diol** has not been extensively studied. The available Safety Data Sheet indicates that it contains no substances known to be hazardous to the environment or not degradable in waste water treatment plants.<sup>[1]</sup> Data from similar short-chain diols suggests a low potential for bioaccumulation and aquatic toxicity.

## Ecotoxicity (Analog Data)

Compound	Test	Species	Value
1,3-Propanediol	Acute toxicity to fish (LC50)	Fathead minnow	> 9,720 mg/L (96 h)
1,3-Propanediol	Acute toxicity to daphnia (EC50)	Daphnia magna	> 10,000 mg/L (48 h)
1,3-Propanediol	Toxicity to algae (EC50)	Scenedesmus subspicatus	> 9,780 mg/L (72 h)
2-Methyl-1,3-propanediol	Acute toxicity to fish (LC50)	Fathead minnow	> 1,000 mg/L (96 h)
2-Methyl-1,3-propanediol	Acute toxicity to daphnia (EC50)	Daphnia magna	> 1,000 mg/L (48 h)
2-Methyl-1,3-propanediol	Toxicity to algae (EC50)	Green algae	> 1,000 mg/L (72 h)

## Biodegradation (Analog Data)

Both 1,3-propanediol and 2-methyl-1,3-propanediol are considered to be readily biodegradable.

## Handling and Storage

Based on the available information, the following handling and storage procedures are recommended:

- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat. Ensure adequate ventilation in the handling area. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation.[\[1\]](#)
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)

## First Aid Measures

In case of exposure, follow these first aid procedures as recommended by the Thermo Fisher Scientific Safety Data Sheet<sup>[1]</sup>:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.<sup>[1]</sup>
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.<sup>[1]</sup>
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur. [cite: t7]
- Ingestion: Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.<sup>[1]</sup>

## Experimental Protocols

Specific experimental protocols for the safety and handling of **2-Pentylpropane-1,3-diol** are not available in the reviewed literature. For researchers designing studies involving this compound, it is recommended to adapt established OECD guidelines for chemical safety testing.

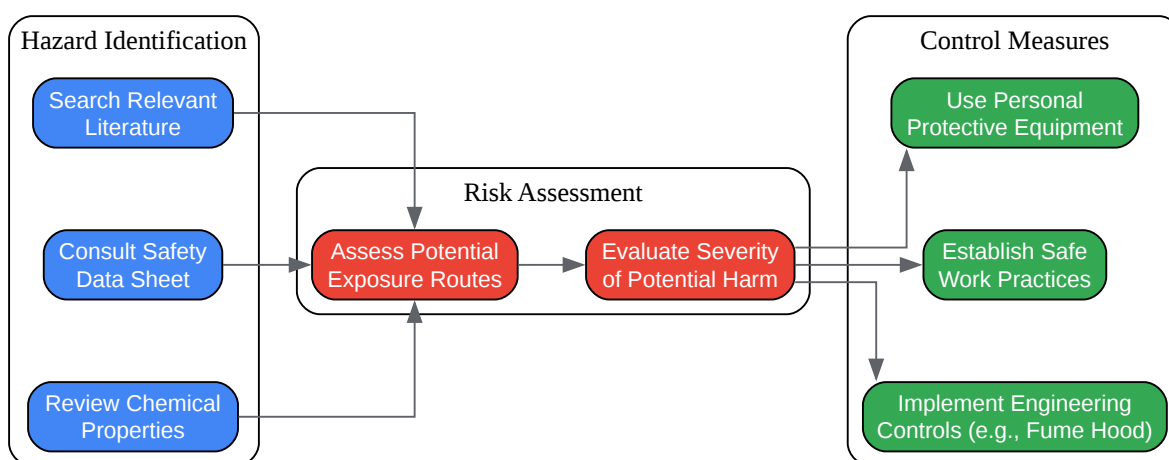
Example of a General Protocol for Assessing Skin Irritation (Adapted from OECD Guideline 404):

- Test Animals: Use healthy young adult albino rabbits.
- Preparation of Test Site: Approximately 24 hours before the test, closely clip the fur on the dorsal area of the trunk of each animal.
- Application of Test Substance: Apply 0.5 mL of the undiluted test substance to a small area (approximately 6 cm<sup>2</sup>) of the clipped skin and cover with a gauze patch and non-irritating tape.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: After the exposure period, remove the patch and wash the treated area. Observe and grade the skin reactions for erythema and edema at 1, 24, 48, and 72 hours after patch removal.

- Data Analysis: The mean scores for erythema and edema are calculated for each observation time point to determine the primary irritation index.

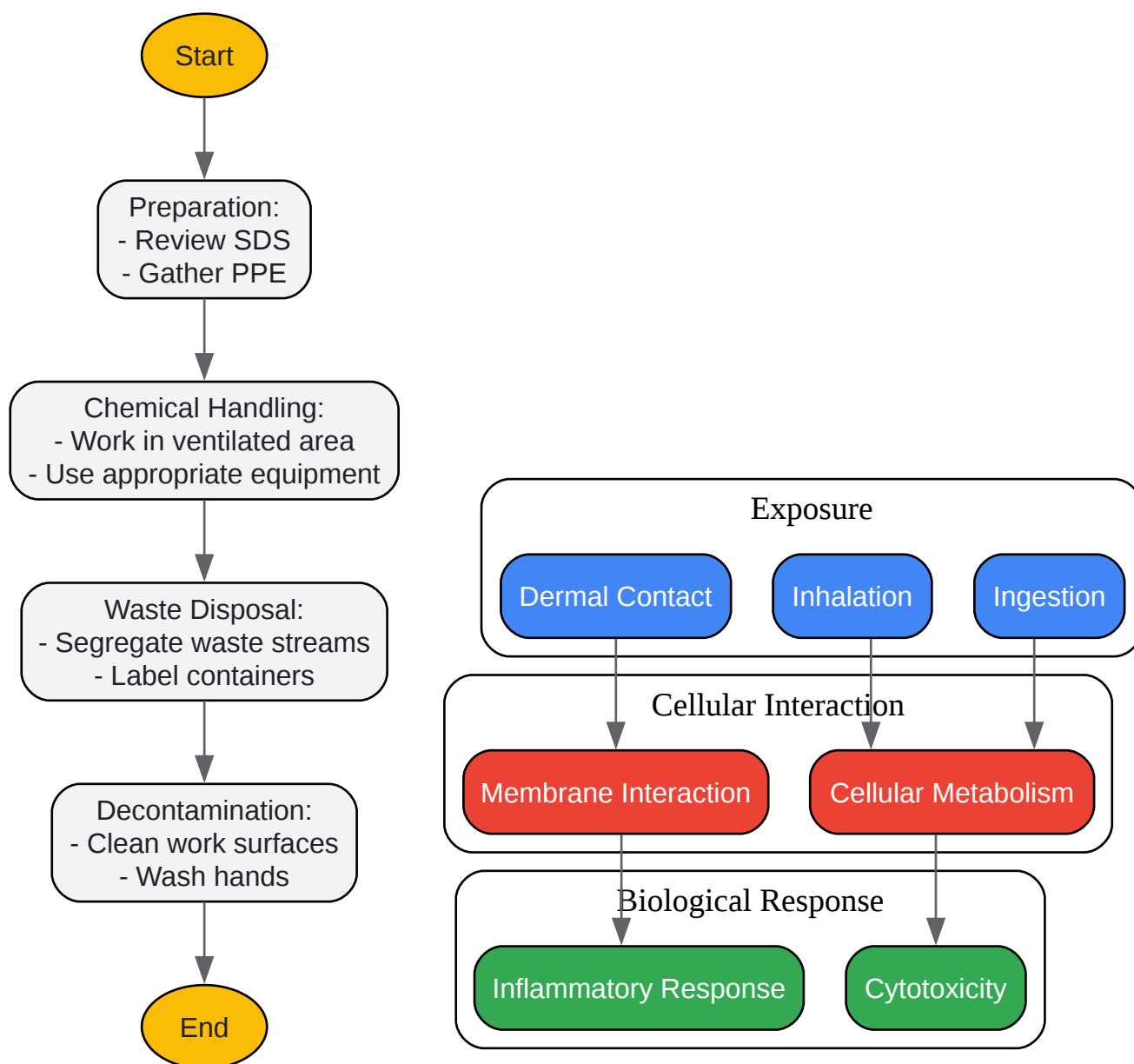
## Visualizations

The following diagrams illustrate general workflows and logical relationships relevant to the safe handling of chemical compounds in a laboratory setting.



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Caption: Logical workflow for chemical hazard assessment and control.



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## References

- 1. [pharmaffiliates.com](http://pharmaffiliates.com) [pharmaffiliates.com]

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